

A Technical Guide to Clotrimazole-d10: Commercial Availability, Suppliers, and In-Depth Applications

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Compound of Interest

Compound Name: *Clotrimazole-d10*

Cat. No.: *B12386833*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercially available deuterated analog of Clotrimazole, **Clotrimazole-d10**. It is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development who require this stable isotope-labeled compound for their studies. This document details its commercial suppliers, key quantitative specifications, and provides an in-depth look at its application in bioanalytical methods, including a detailed experimental protocol.

Commercial Availability and Suppliers

Clotrimazole-d10 is available from a select number of specialized chemical suppliers that focus on providing high-purity and isotopically labeled compounds for research and development purposes. These suppliers are crucial for obtaining reliable and well-characterized material for sensitive analytical applications. The primary application of **Clotrimazole-d10** is as an internal standard in quantitative bioanalysis by mass spectrometry, particularly in pharmacokinetic and drug metabolism studies of Clotrimazole.

Below is a summary of identified commercial suppliers and the available quantitative data for their **Clotrimazole-d10** products.

Supplier	Catalog Number	Chemical Purity (by LCMS)	Isotopic Enrichment	Formulation
MedchemExpress	HY-10882S1	97.51% [1]	Not specified	Solid (powder) [1]
Clearsynth	CS-O-46932	Not specified	Not specified	Not specified
Toronto Research Chemicals	C589502	Not specified	Not specified	Not specified
Alsachim	6829	Not specified	Not specified	Not specified

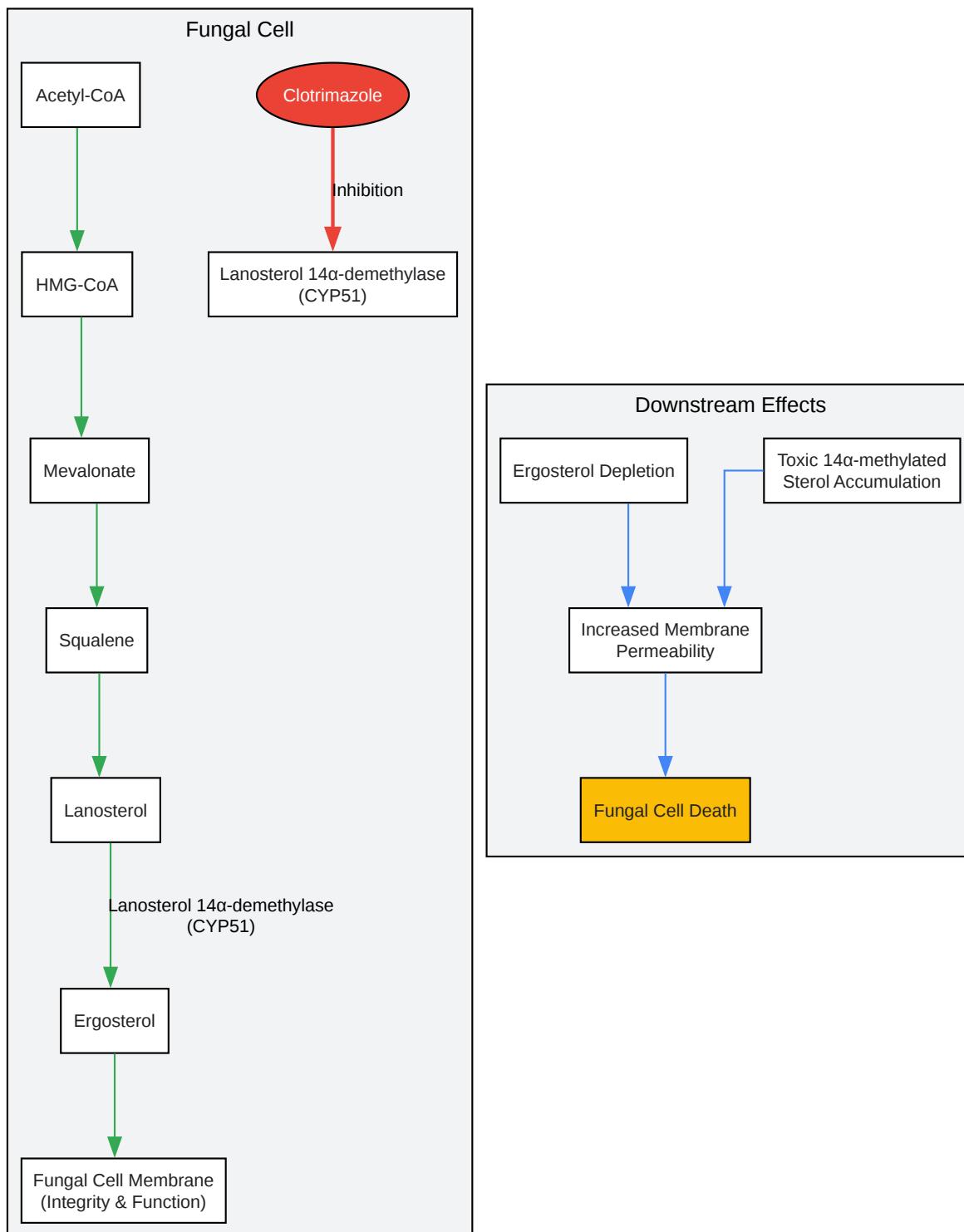
Note: Isotopic enrichment is a critical parameter for deuterated standards. While not always explicitly stated on supplier websites, this information is typically available on the Certificate of Analysis provided with the product upon purchase.

Mechanism of Action of Clotrimazole

Clotrimazole, and by extension its deuterated analog, functions as a broad-spectrum antifungal agent. Its primary mechanism of action involves the inhibition of the fungal cytochrome P450 enzyme, lanosterol 14 α -demethylase. This enzyme is a key component in the biosynthesis of ergosterol, a vital sterol for the integrity and function of the fungal cell membrane. The inhibition of this enzyme leads to the depletion of ergosterol and an accumulation of toxic 14 α -methylated sterols, which disrupts the fungal cell membrane, increases its permeability, and ultimately leads to fungal cell death.[\[2\]](#)

The following diagram illustrates the signaling pathway of Clotrimazole's inhibitory action on ergosterol biosynthesis.

Clotrimazole Mechanism of Action

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Caption: Inhibition of Ergosterol Biosynthesis by Clotrimazole.

Experimental Application: Bioanalytical Method for Clotrimazole Quantification

Clotrimazole-d10 is an ideal internal standard for the quantification of Clotrimazole in biological matrices such as plasma, serum, or tissue homogenates using liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its chemical properties are nearly identical to Clotrimazole, ensuring similar extraction recovery and chromatographic behavior, while its mass difference allows for distinct detection by the mass spectrometer. This minimizes variability during sample preparation and analysis, leading to higher accuracy and precision.

The following is a detailed experimental protocol adapted from established LC-MS/MS methods for the quantification of Clotrimazole, incorporating the use of **Clotrimazole-d10** as an internal standard.[3][4][5]

Objective

To develop and validate a sensitive and specific LC-MS/MS method for the quantitative determination of Clotrimazole in human plasma using **Clotrimazole-d10** as an internal standard.

Materials and Reagents

- Clotrimazole (analytical standard)
- **Clotrimazole-d10** (internal standard)
- Human plasma (with anticoagulant, e.g., K2EDTA)
- Acetonitrile (HPLC or LC-MS grade)
- Methanol (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)
- Water (deionized, 18 MΩ·cm or higher)
- Methyl tert-butyl ether (MTBE) (optional, for liquid-liquid extraction)

Instrumentation

- High-Performance Liquid Chromatography (HPLC) or Ultra-Performance Liquid Chromatography (UPLC) system
- Triple quadrupole tandem mass spectrometer with an electrospray ionization (ESI) source
- Analytical column: C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.7 μ m)
- Data acquisition and processing software

Preparation of Standard and Quality Control (QC) Samples

- Stock Solutions (1 mg/mL): Prepare stock solutions of Clotrimazole and **Clotrimazole-d10** by dissolving the accurately weighed compounds in methanol.
- Working Standard Solutions: Prepare serial dilutions of the Clotrimazole stock solution in methanol:water (50:50, v/v) to create calibration standards.
- Internal Standard (IS) Working Solution: Prepare a working solution of **Clotrimazole-d10** (e.g., 100 ng/mL) in methanol.
- Calibration Standards and QC Samples: Spike blank human plasma with the appropriate working standard solutions to create a calibration curve (e.g., 0.5 - 250 ng/mL) and quality control samples at low, medium, and high concentrations.

Sample Preparation (Protein Precipitation)

- To 100 μ L of plasma sample (blank, calibration standard, QC, or unknown), add 20 μ L of the IS working solution (**Clotrimazole-d10**).
- Add 300 μ L of acetonitrile to precipitate the plasma proteins.
- Vortex the samples for 1 minute.
- Centrifuge the samples at 10,000 x g for 10 minutes at 4°C.

- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 µL of the mobile phase.
- Inject an aliquot (e.g., 5 µL) into the LC-MS/MS system.

LC-MS/MS Conditions

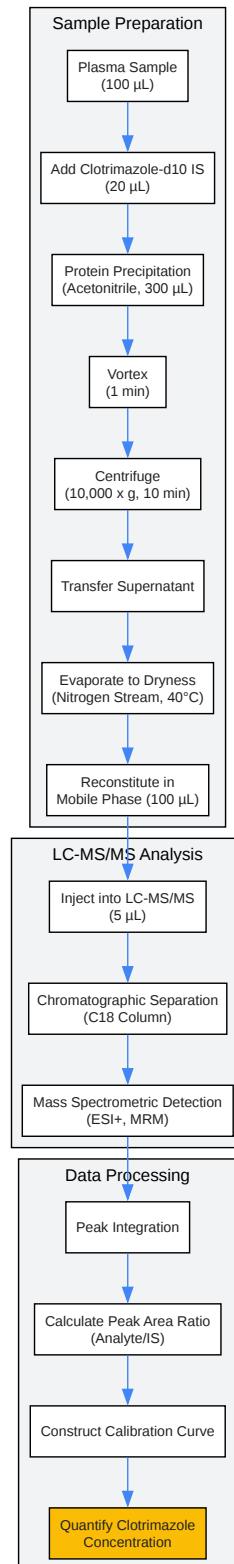
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Mass Transitions (Multiple Reaction Monitoring - MRM):
 - Clotrimazole: m/z 345.1 → 277.1 (quantifier), m/z 345.1 → 165.2 (qualifier)
 - **Clotrimazole-d10**: m/z 355.1 → 287.1 (quantifier)
- Collision Energy and other MS parameters: Optimize for the specific instrument.

Data Analysis

The concentration of Clotrimazole in the unknown samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to the linear regression of the calibration curve.

The following diagram illustrates a typical experimental workflow for the quantification of Clotrimazole in plasma using **Clotrimazole-d10** as an internal standard.

Experimental Workflow for Clotrimazole Quantification

[Click to download full resolution via product page](#)**Caption: LC-MS/MS Bioanalytical Workflow.**

Conclusion

Clotrimazole-d10 is a critical tool for researchers and drug development professionals engaged in the bioanalysis of Clotrimazole. Its commercial availability from specialized suppliers, though limited, provides access to this essential internal standard. The primary application of **Clotrimazole-d10** in quantitative LC-MS/MS methods allows for highly accurate and precise measurements of Clotrimazole concentrations in various biological matrices, which is fundamental for pharmacokinetic, toxicokinetic, and drug metabolism studies. The provided experimental protocol and workflow offer a detailed guide for the implementation of such methods in a research setting. For any specific application, it is recommended to obtain the Certificate of Analysis from the supplier to confirm the chemical and isotopic purity of the material.

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